

4-Hexen-3-one purity 95% vs 98% performance

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Chemical Profile of 4-Hexen-3-one

The table below summarizes the key identifying information and physical properties of **4-Hexen-3-one** from authoritative and supplier sources.

Property	Details
CAS Registry Number	2497-21-4 [1] [2] [3]
Molecular Formula	C ₆ H ₁₀ O [1] [2] [3]
Molecular Weight	98.14 - 98.16 g/mol [1] [3] [4]
IUPAC Name	(E)-hex-4-en-3-one [2] [5] [4]
Common Names	2-Hexen-4-one; FEMA 3352 [2] [5] [4]
Boiling Point	135°C - 137°C [2] [5] [6]
Density	0.829 - 0.858 g/mL [2] [5] [6]
Flash Point	34°C (93°F) [2] [5]

Property	Details
Primary Applications	Organic synthesis; flavoring agent; pharmaceutical/agrochemical intermediate [7] [8] [4]

Market Presence and Purity Grades

The search results confirm that **4-Hexen-3-one** is available commercially in **95% and 98% purity grades** from various chemical suppliers [7] [8] [4]. One supplier specifically notes that their 98% pure product has a **trans-isomer content of >95%** [2] [5]. This suggests that the main performance difference between grades likely relates to the concentration of the desired stereoisomer and the levels of unknown impurities, which can be critical for sensitive applications like pharmaceutical synthesis.

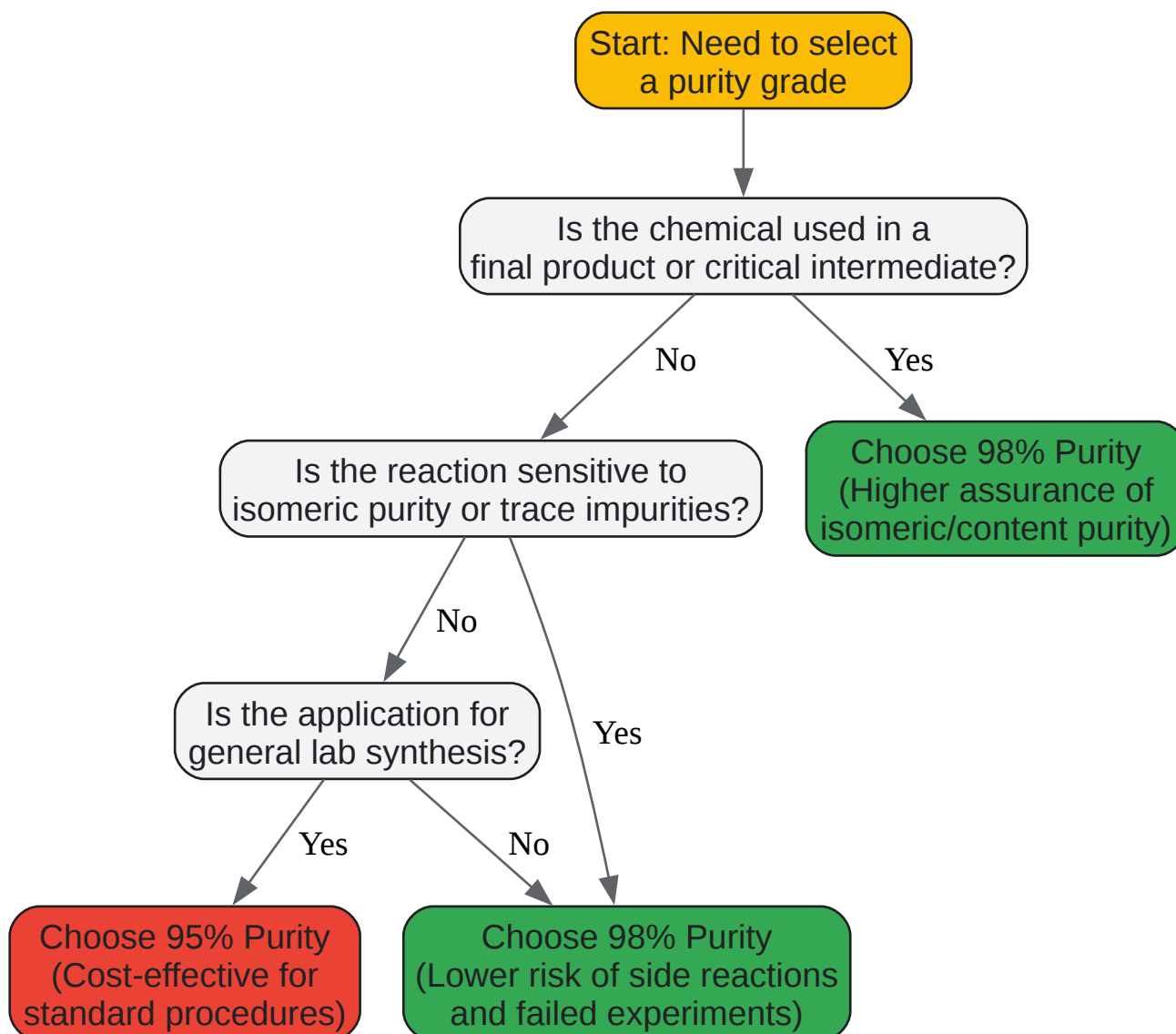
How to Obtain Performance Comparison Data

Since the direct performance data you requested is not publicly available, here are some practical steps you can take to acquire this critical information:

- **Contact Suppliers Directly:** Reach out to the technical departments of companies that sell both purity grades, such as **Thermo Fisher Scientific (Alfa Aesar), BOC Sciences, or Hawks Scientific** [7] [8]. They often have in-house technical data sheets, chromatographic analysis (GC/HPLC), or application notes that compare product lots.
- **Review Application-Specific Literature:** Conduct a focused search on platforms like Google Scholar or PubMed for studies that use **4-Hexen-3-one**. While these may not compare purities directly, they can reveal which purity grade is typically chosen for specific, sensitive applications (e.g., as a flavorant or pharmaceutical intermediate) [9] [10] [4].
- **Prioritize Key Purity Indicators:** **When evaluating, the isomeric composition** (e.g., trans-isomer content) is often as important as the overall purity percentage for determining performance in chemical reactions [2] [5].

Decision Workflow for Purity Selection

The following diagram outlines a logical process for selecting the appropriate purity grade for your research, based on general best practices in chemical research.



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References

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To cite this document: Smolecule. [4-Hexen-3-one purity 95% vs 98% performance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3317472#4-hexen-3-one-purity-95-vs-98-performance>]

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